

# Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate chemical properties and structure

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## Compound of Interest

Compound Name: Ethyl 4-methyl-2-(2-thienyl)-  
thiazole-5 carboxylate

Cat. No.: B124225

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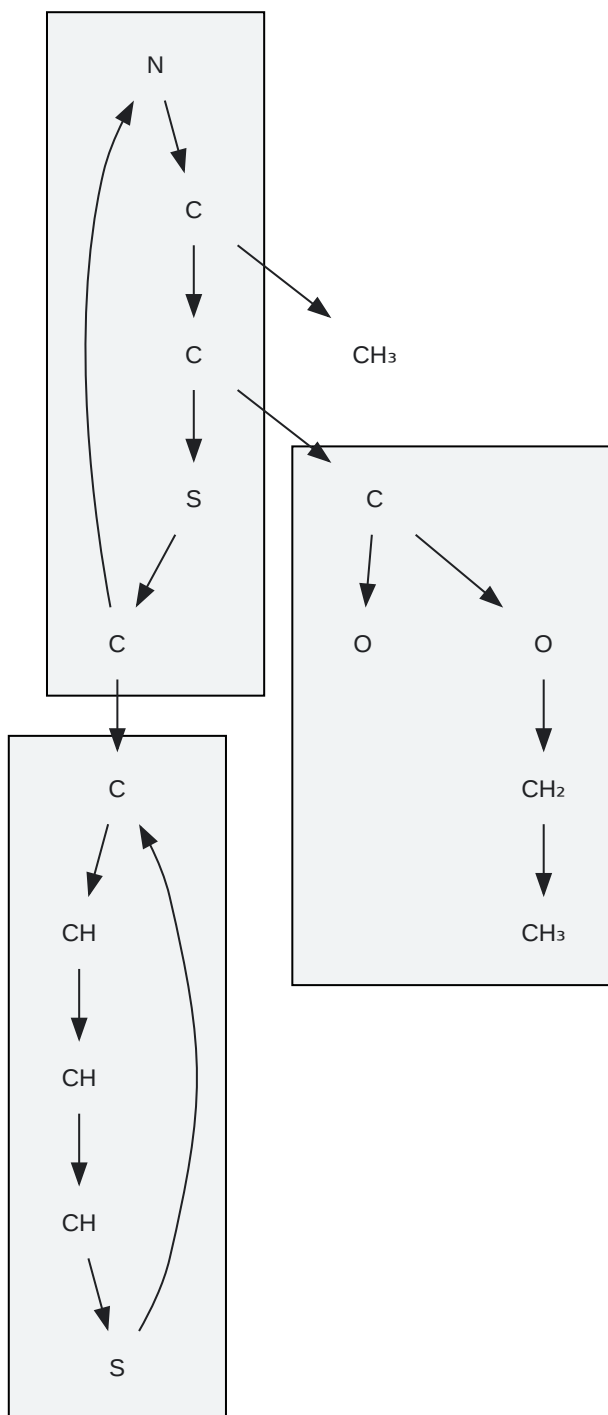
A comprehensive analysis of Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate, this in-depth technical guide is tailored for researchers, scientists, and professionals in drug development. The document elucidates the chemical properties, structure, and synthetic methodologies of this compound, serving as a crucial resource for its application in pharmaceutical and materials science research.

## Chemical Structure and Properties

Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate is a heterocyclic compound featuring a thiazole ring substituted with a thiophene group at the 2-position, a methyl group at the 4-position, and an ethyl carboxylate group at the 5-position. Its chemical formula is  $C_{11}H_{11}NO_2S_2$ .

Structure:

Chemical Structure of Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate

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Caption: Chemical structure of Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate.

## Quantitative Chemical Data:

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>2</sub> S <sub>2</sub>	
Molecular Weight	253.34 g/mol	
CAS Number	56421-62-6	
Appearance	Solid	
Melting Point	66-68 °C	
Boiling Point	380.9±50.0 °C (Predicted)	
Density	1.282±0.06 g/cm <sup>3</sup> (Predicted)	
SMILES	<chem>CCOC(=O)c1sc(nc1C)-c2cccs2</chem>	
InChI	1S/C11H11NO2S2/c1-3-14-11(13)9-7(2)12-10(16-9)8-5-4-6-15-8/h4-6H,3H2,1-2H3	

## Experimental Protocols

The synthesis of Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate is generally achieved through a two-step process. The following is a representative experimental protocol based on established synthetic routes.[\[1\]](#)

### Step 1: Synthesis of Thiophene-2-thiocarboxamide

This step involves the conversion of thiophene-2-carboxamide to its corresponding thioamide using a thionating agent like Lawesson's reagent.

- Materials: Thiophene-2-carboxamide, Lawesson's reagent, anhydrous Tetrahydrofuran (THF), Ethyl acetate, 1N Sodium Bicarbonate (NaHCO<sub>3</sub>) solution, brine, anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>).
- Procedure:

- Dissolve thiophene-2-carboxamide (1 equivalent) in anhydrous THF in a round-bottom flask equipped with a reflux condenser.
- Add Lawesson's reagent (0.6 equivalents) to the solution.
- Heat the mixture to reflux and maintain for approximately 4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture and concentrate it under reduced pressure to remove the THF.
- Dilute the residue with ethyl acetate and wash successively with 1N NaHCO<sub>3</sub> solution and brine.
- Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and evaporate the solvent under reduced pressure.
- The crude thiophene-2-thiocarboxamide can be purified by silica gel column chromatography.

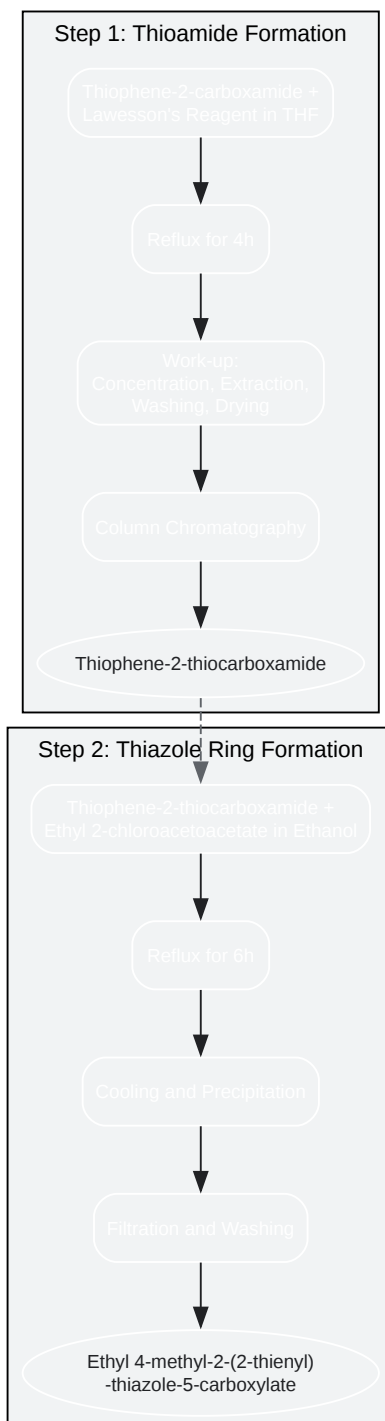
#### Step 2: Synthesis of Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate

This step involves the Hantzsch thiazole synthesis, where the prepared thiophene-2-thiocarboxamide is reacted with an  $\alpha$ -haloketone.

- Materials: Thiophene-2-thiocarboxamide, Ethyl 2-chloroacetoacetate, Ethanol.
- Procedure:
  - In a round-bottom flask, dissolve the purified thiophene-2-thiocarboxamide (1 equivalent) in ethanol.
  - Add ethyl 2-chloroacetoacetate (1.2 equivalents) to the solution.
  - Heat the reaction mixture to reflux for approximately 6 hours. Monitor the reaction by TLC.
  - Upon completion, allow the mixture to cool to room temperature and then place it at 0 °C for several hours to facilitate precipitation of the product.

- Filter the precipitate, wash it with cold ethanol, and dry it under vacuum to yield the final product, Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate.

## General Experimental Workflow



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Caption: Generalized workflow for the synthesis of the target compound.

## Spectral Data

Experimentally determined spectral data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, Mass Spectrometry) for Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate are not readily available in the public domain based on the conducted searches. Researchers are advised to perform their own spectral analysis for structural confirmation and characterization.

## Biological Activity

Ethyl 4-methyl-2-(2-thienyl)-thiazole-5-carboxylate is primarily utilized as a key intermediate in the synthesis of more complex molecules for pharmaceutical applications. The thiazole and thiophene moieties are present in numerous biologically active compounds, suggesting the potential for derivatives of this compound to exhibit a range of pharmacological activities. Further research is required to fully elucidate the specific biological effects and mechanisms of action of this compound and its derivatives. No specific signaling pathways have been identified for this molecule in the available literature.

Disclaimer: The experimental protocol provided is a generalized representation and may require optimization for specific laboratory conditions. The absence of publicly available, experimentally verified spectral data necessitates independent characterization of the synthesized compound.

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## References

- 1. Ethyl 4-Methyl-2-(thiophen-2-yl)thiazole-5-carboxylate synthesis - chemicalbook [chemicalbook.com]

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